

Technical Guide: Physicochemical Properties of N-methyl-2-(4-nitrophenoxy)ethanamine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N-methyl-2-(4-nitrophenoxy)ethanamine*

Cat. No.: *B1315212*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

N-methyl-2-(4-nitrophenoxy)ethanamine, with the CAS registry number 60814-17-7, is a chemical compound of interest in various research and development sectors. This technical guide provides a summary of its known physical and chemical properties based on available data. Due to the limited publicly accessible information, this document focuses on presenting the confirmed data and identifying areas where information is currently unavailable.

Core Physical and Chemical Properties

A certificate of analysis for a sample of **N-methyl-2-(4-nitrophenoxy)ethanamine** described it as a "Yellow Solid". The same source indicated a high purity of 98.14% as determined by High-Performance Liquid Chromatography (HPLC) and a weight loss of 0.06% on thermogravimetric analysis (TGA). The compound is reported to be soluble in acetonitrile.

The following table summarizes the key physicochemical data that has been identified for **N-methyl-2-(4-nitrophenoxy)ethanamine**.

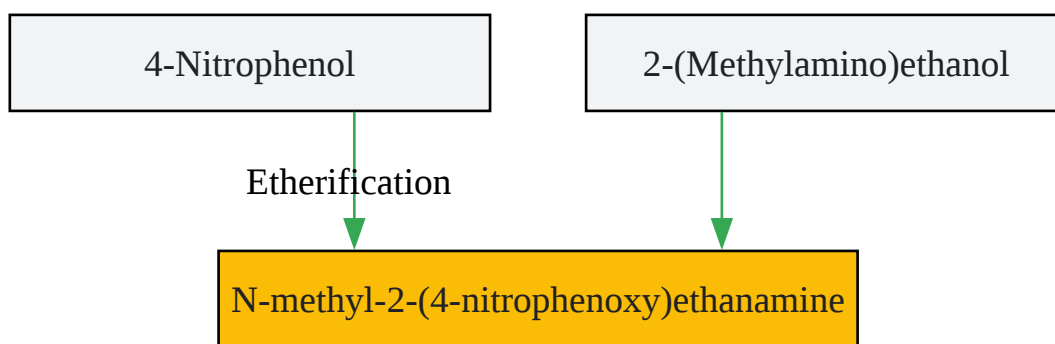
Property	Value	Source
CAS Number	60814-17-7	Multiple Sources
Molecular Formula	C ₉ H ₁₂ N ₂ O ₃	Multiple Sources
Molecular Weight	196.20 g/mol	Multiple Sources
Physical Description	Yellow Solid	Certificate of Analysis
Purity (by HPLC)	98.14%	Certificate of Analysis
Solubility	Soluble in Acetonitrile	Material Safety Data Sheet
Melting Point	Data not available	-
Boiling Point	Data not available	-

It is important to note that critical experimental data, specifically the melting and boiling points, are not readily available in the public domain.

Experimental Protocols

Detailed experimental protocols for the synthesis of **N-methyl-2-(4-nitrophenoxy)ethanamine** are not explicitly described in the available literature. However, a general synthetic route for a related, more complex molecule, N-methyl-2-(4-nitrophenoxy)-N-[2-(4-nitrophenyl)ethyl]ethanamine, has been documented. This synthesis involves a coupling reaction followed by a methylation step. While not directly applicable, it may provide a conceptual framework for a potential synthesis of the target molecule.

Conceptual Synthesis Workflow (Based on a related compound):



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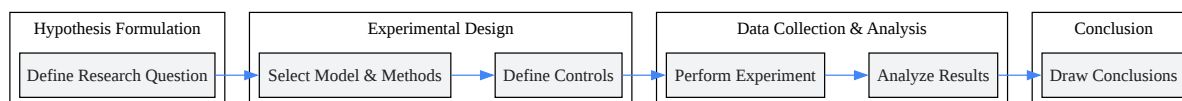
Caption: Conceptual synthesis pathway for **N-methyl-2-(4-nitrophenoxy)ethanamine**.

Signaling Pathways and Logical Relationships

There is currently no available information in the public domain regarding any signaling pathways or specific biological mechanisms of action directly involving **N-methyl-2-(4-nitrophenoxy)ethanamine**. Research into the biological activity of this compound is not widely reported.

The logical relationship for any experimental investigation would follow a standard scientific method workflow.

General Experimental Workflow:



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Caption: A generalized workflow for scientific experimentation.

Conclusion

This technical guide consolidates the currently available physical and chemical property data for **N-methyl-2-(4-nitrophenoxy)ethanamine**. While some fundamental properties have been identified, there are significant gaps in the publicly accessible data, particularly concerning its thermodynamic properties, detailed synthetic protocols, and biological activity. Further experimental investigation is required to fully characterize this compound. Researchers and drug development professionals are advised to perform their own analytical testing to confirm these properties and to determine others that are not yet documented.

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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com